

# 3-Amino-5-tert-butylpyrazole CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Amino-5-tert-butylpyrazole

Cat. No.: B1268078

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## In-Depth Technical Guide to 3-Amino-5-tert-butylpyrazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Amino-5-tert-butylpyrazole**, a versatile heterocyclic amine that serves as a key building block in the synthesis of a wide range of compounds, particularly in the agrochemical and pharmaceutical industries. This document outlines its chemical properties, spectral data, and a representative synthetic approach.

## Core Compound Information

Chemical Identity:

Identifier	Value
IUPAC Name	5-tert-butyl-1H-pyrazol-3-amine
Synonyms	3-Amino-5-tert-butyl-1H-pyrazole, 5-Amino-3-tert-butyl-1H-pyrazole
CAS Number	82560-12-1
Molecular Formula	C <sub>7</sub> H <sub>13</sub> N <sub>3</sub>
Molecular Weight	139.20 g/mol

## Physicochemical Properties:

Property	Value
Appearance	White to brown crystalline powder
Melting Point	77-83 °C
Purity	≥ 98% (GC)
Storage Conditions	Store at 2 - 8 °C

## Spectroscopic Data

Characterization of **3-Amino-5-tert-butylpyrazole** is crucial for its identification and quality control in research and development. Below is a summary of its key spectral features.

**Mass Spectrometry:** The electron ionization mass spectrum of **3-Amino-5-tert-butylpyrazole** shows a molecular ion peak corresponding to its molecular weight.

**Infrared (IR) Spectroscopy:** The IR spectrum of aminopyrazoles is characterized by specific vibrational frequencies. For 3(5)-aminopyrazoles, the tautomerism between the 3-amino and 5-amino forms can be investigated using matrix isolation IR spectroscopy.<sup>[1]</sup> The spectra typically show characteristic bands for N-H stretching of the amino group and the pyrazole ring, as well as C-H and C-N vibrations.

**Nuclear Magnetic Resonance (NMR) Spectroscopy:** While specific <sup>1</sup>H NMR data for **3-Amino-5-tert-butylpyrazole** is not readily available in the public domain, the spectra of related aminopyrazoles and their derivatives have been reported. For instance, the <sup>1</sup>H NMR spectrum of 3(5)-aminopyrazole in DMSO-d<sub>6</sub> shows distinct doublets for the pyrazole ring protons and a broad singlet for the amino and ring NH protons.<sup>[2]</sup> For N-substituted derivatives, such as N-(3-(tert-Butyl)-1-methyl-1H-pyrazol-5-yl)-4-methyl-N-tosylbenzenesulfonamide, the tert-butyl group typically appears as a singlet in the <sup>1</sup>H NMR spectrum.<sup>[3]</sup>

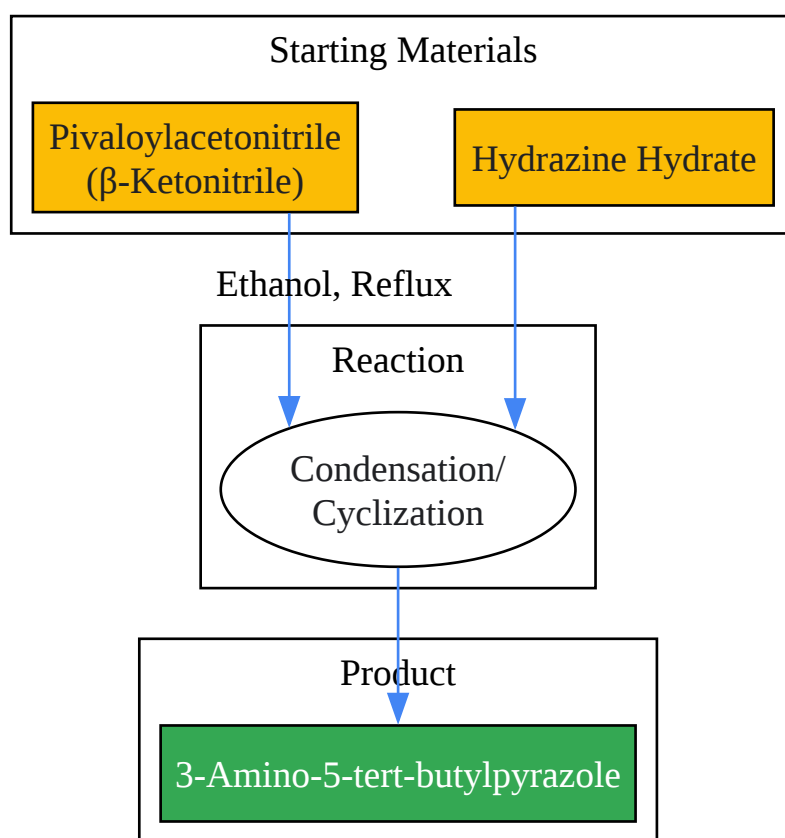
## Synthesis and Reactivity

**3-Amino-5-tert-butylpyrazole** is a valuable intermediate in the synthesis of more complex molecules. Its reactivity is centered around the amino group and the pyrazole ring nitrogens,

which can undergo various reactions such as acylation, alkylation, and condensation.

## Representative Synthetic Pathway

While a specific, detailed protocol for the synthesis of **3-Amino-5-tert-butylpyrazole** is not widely published, a general and common method for the synthesis of 3(5)-aminopyrazoles involves the condensation of a  $\beta$ -ketonitrile with hydrazine or its derivatives. The following diagram illustrates a plausible synthetic workflow for obtaining **3-Amino-5-tert-butylpyrazole**.



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Caption: General synthetic workflow for **3-Amino-5-tert-butylpyrazole**.

## Experimental Protocol: General Procedure for the Synthesis of 3(5)-Aminopyrazoles

The following is a generalized experimental protocol based on the synthesis of similar aminopyrazoles, which can be adapted for the preparation of **3-Amino-5-tert-butylpyrazole**.

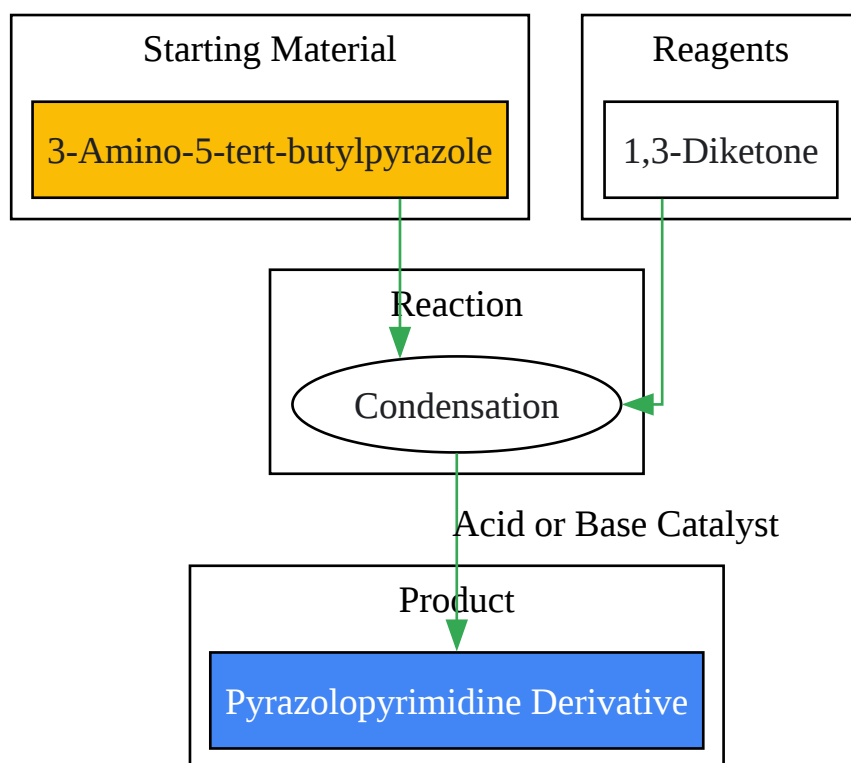
- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the  $\beta$ -ketonitrile (1 equivalent), such as pivaloylacetonitrile, and a suitable solvent like ethanol.
- **Addition of Hydrazine:** While stirring, add hydrazine hydrate (1-1.2 equivalents) to the solution.
- **Reaction:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. The solvent is typically removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent or by column chromatography on silica gel to yield the pure **3-Amino-5-tert-butylpyrazole**.

## Applications in Research and Development

**3-Amino-5-tert-butylpyrazole** is a key intermediate in the development of new chemical entities with potential biological activity.

- **Agrochemicals:** This compound serves as a precursor for the synthesis of novel herbicides and fungicides. The pyrazole scaffold is a well-established pharmacophore in agrochemistry.
- **Pharmaceuticals:** In drug discovery, the aminopyrazole moiety is incorporated into molecules targeting a variety of biological pathways. Derivatives of aminopyrazoles have been investigated for their potential as kinase inhibitors and other therapeutic agents.

The logical workflow for the utilization of **3-Amino-5-tert-butylpyrazole** in the synthesis of more complex heterocyclic systems, such as pyrazolopyrimidines, is depicted below.



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Caption: Synthetic pathway to pyrazolopyrimidine derivatives.

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## References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Organic Syntheses Procedure [[orgsyn.org](https://www.orgsyn.org)]
- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- To cite this document: BenchChem. [3-Amino-5-tert-butylpyrazole CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268078#3-amino-5-tert-butylpyrazole-cas-number-and-molecular-weight>]

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